

Thermochemical data of ethyl laurate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl Laurate*

Cat. No.: *B125891*

[Get Quote](#)

An In-depth Technical Guide on the Thermochemical Properties of **Ethyl Laurate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl laurate, the ethyl ester of lauric acid, is a compound of interest in various scientific and industrial fields, including pharmaceuticals, cosmetics, and as a potential biofuel. A thorough understanding of its thermochemical properties is crucial for process design, safety assessments, and formulation development. This technical guide provides a comprehensive overview of the available thermochemical data for **ethyl laurate**, detailed experimental protocols for its determination, and a logical workflow for these experimental procedures.

Thermochemical Data of Ethyl Laurate

The thermochemical data for **ethyl laurate** are summarized in the tables below. These values are essential for calculations involving energy balances, reaction kinetics, and phase behavior.

Table 1: General Physicochemical Properties of **Ethyl Laurate**

Property	Value	Source
Molecular Formula	C ₁₄ H ₂₈ O ₂	[1][2][3][4]
Molar Mass	228.37 g/mol	[2][5][6]
Appearance	Colorless to pale yellow oily liquid	[7]
Melting Point	-10 °C	[3][7][8]
Boiling Point	269-271 °C at 760 mmHg	[7][8]
Density	0.862 g/mL at 20 °C	[9][10]
Flash Point	113 °C (closed cup)	[6][7]

Table 2: Thermodynamic Properties of **Ethyl Laurate**

Property	Value	Unit	Source
Standard Enthalpy of Combustion (liquid) ($\Delta_c H^\circ_{\text{liquid}}$)	-8778 \pm 1	kJ/mol	[11]
Standard Enthalpy of Formation (liquid) ($\Delta_f H^\circ_{\text{liquid}}$)	Data not readily available	kJ/mol	
Isobaric Molar Heat Capacity (Cp)	Data for pure substance not readily available; measured for mixtures with ethanol from 313.15 K to 343.15 K at pressures up to 25 MPa.	J/(mol·K)	[12]

Experimental Protocols

The determination of the thermochemical properties of **ethyl laurate** requires precise and standardized experimental procedures. The following sections detail the methodologies for measuring the key thermodynamic parameters.

Determination of Enthalpy of Combustion using Bomb Calorimetry

The standard enthalpy of combustion of liquid **ethyl laurate** can be determined using a bomb calorimeter.^{[13][14][15]} The procedure involves the complete combustion of a known mass of the sample in a high-pressure oxygen environment and measuring the resulting temperature change.

Materials and Equipment:

- Bomb calorimeter (e.g., Parr type)
- High-pressure oxygen cylinder
- Benzoic acid (as a standard for calibration)
- **Ethyl laurate** sample (high purity)
- Fuse wire (e.g., nichrome)
- Crucible
- Distilled water
- Balance (accurate to ± 0.1 mg)
- Thermometer (graduated to 0.01 °C)

Procedure:

- Calibration of the Calorimeter:
 - A pellet of approximately 1 g of benzoic acid is accurately weighed and placed in the crucible.

- A 10 cm piece of fuse wire is attached to the electrodes within the bomb, ensuring it is in contact with the benzoic acid pellet.
- 1 mL of distilled water is added to the bottom of the bomb to saturate the atmosphere with water vapor.
- The bomb is sealed and flushed with oxygen before being filled to a pressure of 25-30 atm.^{[13][16]}
- The bomb is submerged in a known volume of water in the calorimeter bucket.
- The temperature of the water is recorded at regular intervals before ignition to establish a baseline.
- The sample is ignited by passing a current through the fuse wire.
- The temperature is recorded at short intervals until it reaches a maximum and then begins to cool.
- The heat capacity of the calorimeter is calculated from the known enthalpy of combustion of benzoic acid and the measured temperature rise.
- Combustion of **Ethyl Laurate**:
 - A known mass (approximately 0.8-1.0 g) of liquid **ethyl laurate** is accurately weighed into the crucible.
 - The same procedure as for the benzoic acid standard is followed.
 - The temperature change upon combustion of **ethyl laurate** is recorded.
 - The unburned fuse wire is collected and weighed to account for its contribution to the total heat released.
- Calculation:
 - The total heat released during the combustion of **ethyl laurate** is calculated using the heat capacity of the calorimeter and the corrected temperature rise.

- Corrections are made for the heat of formation of nitric acid (from residual nitrogen in the bomb) and the heat of combustion of the fuse wire.
- The standard enthalpy of combustion of **ethyl laurate** per mole is then calculated.

Determination of Specific Heat Capacity using Differential Scanning Calorimetry (DSC)

The specific heat capacity of liquid **ethyl laurate** can be measured using a differential scanning calorimeter (DSC), following a method like ASTM E1269.^{[17][18][19]} This technique measures the difference in heat flow between the sample and a reference material as a function of temperature.

Materials and Equipment:

- Differential Scanning Calorimeter (DSC)
- Reference material (e.g., sapphire)
- Sample and reference pans (e.g., aluminum)
- Crimper for sealing pans
- High-purity **ethyl laurate** sample
- Inert purge gas (e.g., nitrogen)

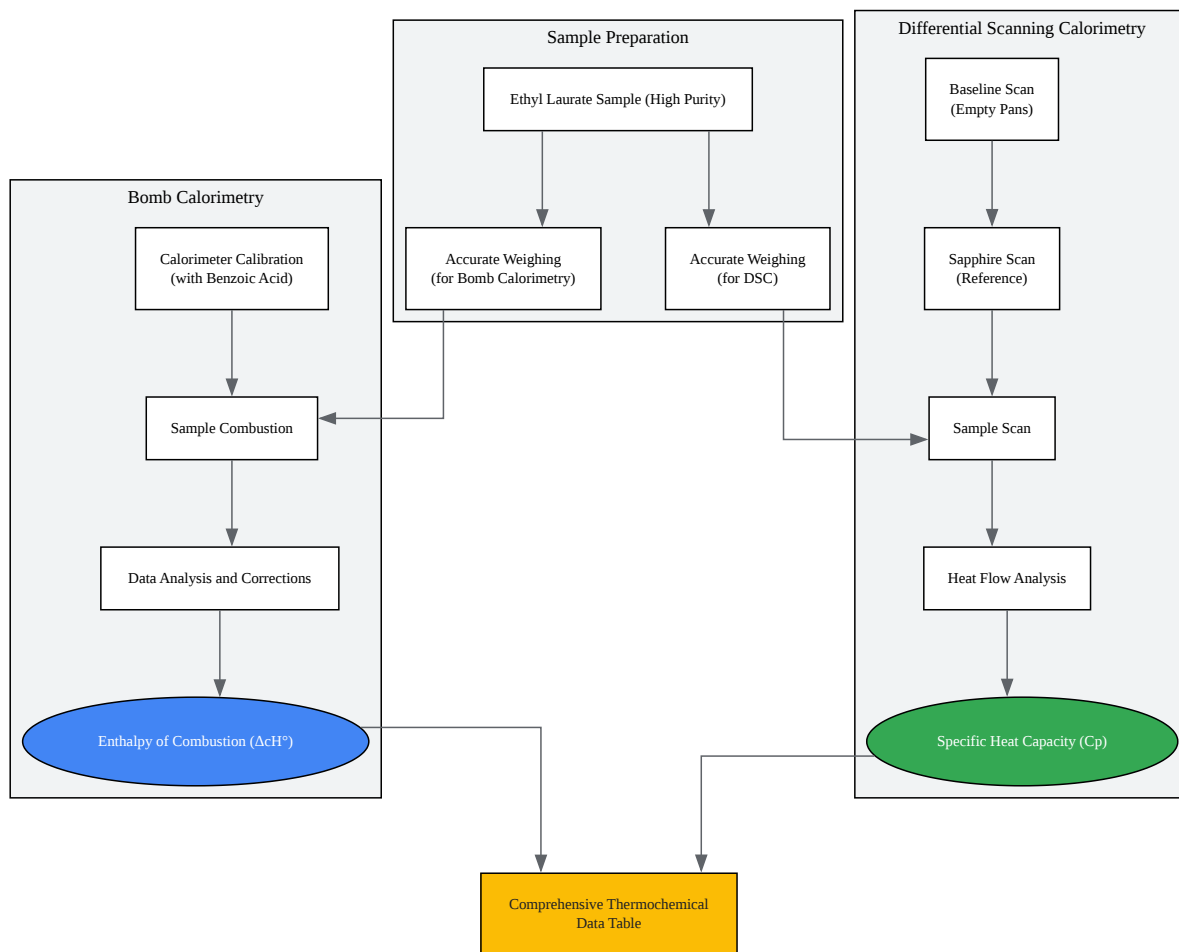
Procedure:

- Baseline Determination:
 - An empty sample pan and an empty reference pan are placed in the DSC cell.
 - The cell is purged with an inert gas.
 - A temperature program is run over the desired temperature range (e.g., -50 °C to 100 °C) at a constant heating rate (e.g., 10-20 °C/min) to obtain the baseline heat flow.^{[17][19]}

- Reference Material (Sapphire) Scan:
 - A precisely weighed sapphire disc is placed in the sample pan.
 - The same temperature program is run as for the baseline.
 - The heat flow curve for the sapphire standard is recorded.
- Sample (**Ethyl Laurate**) Scan:
 - The sapphire is replaced with a precisely weighed sample of **ethyl laurate** (typically 5-10 mg) in a hermetically sealed pan to prevent volatilization.
 - The same temperature program is run again.
 - The heat flow curve for the **ethyl laurate** sample is recorded.
- Calculation:
 - The specific heat capacity of the **ethyl laurate** sample ($C_{p,s}$) at a given temperature is calculated using the following equation: $C_{p,s} = (\Delta q_s / m_s) * (m_{\text{sapphire}} / \Delta q_{\text{sapphire}}) * C_{p,\text{sapphire}}$ where:
 - Δq_s and $\Delta q_{\text{sapphire}}$ are the differences in heat flow between the sample/sapphire and the baseline at that temperature.
 - m_s and m_{sapphire} are the masses of the sample and sapphire, respectively.
 - $C_{p,\text{sapphire}}$ is the known specific heat capacity of sapphire at that temperature.

Experimental Workflow Visualization

The logical flow of experiments for determining the thermochemical properties of **ethyl laurate** is depicted in the following diagram.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for thermochemical analysis of **ethyl laurate**.

Conclusion

This technical guide has presented the available thermochemical data for **ethyl laurate** and detailed the standard experimental protocols for their determination. While the enthalpy of combustion is well-documented, further research is required to experimentally determine and publish the standard enthalpy of formation and the specific heat capacity of pure **ethyl laurate** over a range of temperatures. The provided methodologies and workflow serve as a robust framework for researchers to obtain these critical parameters, thereby enabling more accurate modeling and application of **ethyl laurate** in various scientific and industrial contexts.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. Ethyl Dodecanoate | C₁₄H₂₈O₂ | CID 7800 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Ethyl Laurate [drugfuture.com]
- 4. caymanchem.com [caymanchem.com]
- 5. echemi.com [echemi.com]
- 6. merckmillipore.com [merckmillipore.com]
- 7. Ethyl Laurate or Ethyl Dodecanoate Manufacturers, with SDS [mubychem.com]
- 8. ethyl laurate, 106-33-2 [thegoodscentcompany.com]
- 9. 月桂酸乙酯 ≥98.0% (GC) | Sigma-Aldrich [sigmaaldrich.com]
- 10. Ethyl laurate for synthesis 106-33-2 [sigmaaldrich.com]
- 11. Dodecanoic acid, ethyl ester [webbook.nist.gov]
- 12. researchgate.net [researchgate.net]
- 13. personal.utdallas.edu [personal.utdallas.edu]
- 14. scribd.com [scribd.com]

- 15. chem.libretexts.org [chem.libretexts.org]
- 16. ivy panda.com [ivy panda.com]
- 17. infinitalab.com [infinitalab.com]
- 18. inldigitallibrary.inl.gov [inldigitallibrary.inl.gov]
- 19. mse.ucr.edu [mse.ucr.edu]
- To cite this document: BenchChem. [Thermochemical data of ethyl laurate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b125891#thermochemical-data-of-ethyl-laurate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com